

Application Note: Z-Thr-ONB in Photolabile Linker Design

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Compound of Interest

Compound Name: *Z-Thr-onb*
CAS No.: 16879-84-8
Cat. No.: B579399

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Executive Summary

The integration of photolabile linkers (PLLs) into bioactive molecules enables "caging"—the rendering of a molecule biologically inert until activated by light. **Z-Thr-ONB** represents a strategic building block in this domain. It combines the robust N-terminal Benzyloxycarbonyl (Z) protection with the classic ortho-nitrobenzyl (ONB) phototrigger.

This guide details the mechanistic basis, synthesis, and photolysis protocols for using **Z-Thr-ONB**. It specifically addresses the critical "orthogonality paradox" (Z-group removal vs. Nitro-group reduction) and provides actionable solutions for managing toxic nitroso byproducts.

Chemical Basis & Mechanism[1]

The Molecule: Z-Thr-ONB

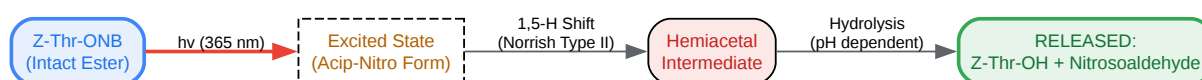
- Chemical Name: N-benzyloxycarbonyl-L-threonine-o-nitrobenzyl ester
- Role: Photocleavable C-terminal cap or solid-phase linker handle.
- Absorption Max:

nm.

The Mechanism: Norrish Type II Photolysis

Upon irradiation with UV light (365 nm), the o-nitrobenzyl moiety undergoes an intramolecular 1,5-hydrogen abstraction followed by electron rearrangement. This cleaves the ester bond, releasing the free carboxylic acid (the C-terminus of the Threonine) and an o-nitrosobenzaldehyde byproduct.

Mechanistic Pathway Diagram



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Figure 1: The Norrish Type II photocleavage mechanism of the o-nitrobenzyl ester linkage.

Critical Considerations (The "Expertise" Pillar)

The Z-Group/Nitro-Group Conflict

WARNING: The Z (Cbz) group is traditionally removed via catalytic hydrogenolysis (

).

However, this condition reduces the nitro group of the ONB linker to an amine, destroying its photo-activity and preventing cleavage.

- **Solution A (Acidolysis):** Remove the Z-group using HBr in Acetic Acid or TFMSA (Trifluoromethanesulfonic acid). The ONB ester is generally stable to these acidic conditions.
- **Solution B (Permanent Cap):** Design the experiment such that the Z-group remains on the N-terminus as a permanent hydrophobic cap, affecting the peptide's cellular uptake or receptor binding affinity.

Byproduct Toxicity

The cleavage generates o-nitrosobenzaldehyde, which is reactive and potentially cytotoxic (reacts with thiols/amines).

- Mitigation: Include a scavenger such as semicarbazide or hydroxylamine in the photolysis buffer to capture the aldehyde immediately upon release.

Experimental Protocols

Protocol A: Synthesis of Z-Thr-ONB (Linker Preparation)

Use this protocol to create the photo-caged building block.

Reagents:

- Z-Thr-OH (1.0 eq)
- o-Nitrobenzyl bromide (1.1 eq)
- Cesium Carbonate () (1.5 eq) or DBU (1.2 eq)
- Solvent: DMF (Anhydrous)

Step-by-Step:

- Dissolution: Dissolve Z-Thr-OH (5 mmol) in anhydrous DMF (15 mL).
- Base Addition: Add (7.5 mmol). Stir for 15 min at Room Temperature (RT). The solution may turn slightly cloudy.
- Alkylation: Add o-Nitrobenzyl bromide (5.5 mmol) dropwise.
 - Note: Protect reaction vessel from direct light (wrap in aluminum foil).
- Reaction: Stir at RT for 4–6 hours. Monitor by TLC (Ethyl Acetate/Hexane 1:1).
- Workup: Dilute with EtOAc (100 mL), wash with water (mL) and Brine (mL). Dry over

- Purification: Flash column chromatography (Silica gel). Elute with Hexane/EtOAc gradient.
- Validation: Verify structure via
 - NMR. Look for the characteristic benzylic protons of the ONB group at ppm.

Protocol B: Photolytic Uncaging (Release Assay)

Use this protocol to release the active Threonine derivative.

Equipment:

- UV LED Source (365 nm). Recommended: 5–10 mW/cm² intensity.
- Quartz cuvette or glass vial (Borosilicate glass filters <300 nm, which is acceptable).

Step-by-Step:

- Preparation: Dissolve **Z-Thr-ONB** in a solvent compatible with your downstream assay (e.g., PBS containing 5% DMSO for solubility). Concentration: 10–100
- Scavenger Addition (Crucial): Add Semicarbazide HCl (1 mM, ~10 eq) to the buffer.
 - Why? To sequester the nitrosoaldehyde byproduct and prevent it from re-reacting with the released Thr-OH or biological targets.
- Irradiation:
 - Place sample 5 cm from the light source.
 - Irradiate for 5, 10, and 20 minutes.
- Quantification: Analyze aliquots by HPLC (C18 column).

- Tracking: Monitor the disappearance of the ester peak and the appearance of the Z-Thr-OH acid peak.

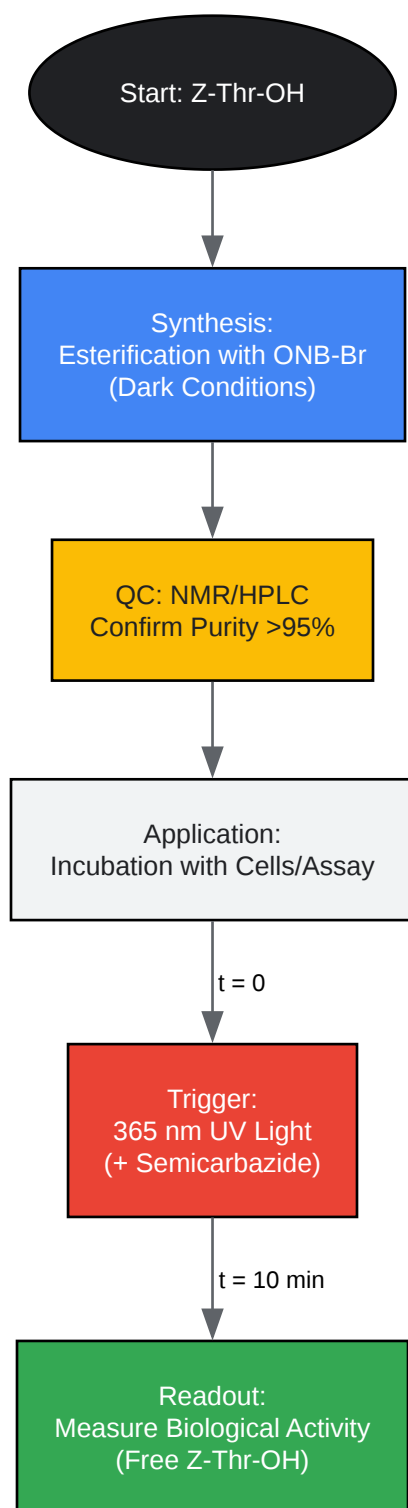
Data Analysis & Optimization

Cleavage Efficiency Table

Typical cleavage yields for ONB esters under 365 nm irradiation (10 mW/cm²).

Solvent System	Irradiation Time	Cleavage Yield (%)	Byproduct Scavenging
PBS (pH 7.4)	5 min	45%	Required (High Toxicity)
PBS (pH 7.4)	15 min	>95%	Required
Methanol	10 min	90%	Optional (In vitro only)
DMSO/Water	10 min	85%	Required

Experimental Workflow Diagram



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Figure 2: End-to-end workflow from chemical synthesis to biological readout.

References

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Sources

- [1. Recent Trends in Applying Ortho-Nitrobenzyl Esters for the Design of Photo-Responsive Polymer Networks - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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